

Unveiling the Efficacy of MS-275: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IV-275

Cat. No.: B12391325

[Get Quote](#)

For Immediate Release

[City, State] – [Date] – In an effort to provide researchers, scientists, and drug development professionals with a comprehensive resource, this guide synthesizes key findings from seminal research papers on MS-275 (Entinostat), a potent class I histone deacetylase (HDAC) inhibitor. This document presents a detailed comparison of MS-275's performance, both as a monotherapy and in combination with other agents, supported by experimental data, detailed methodologies, and visual representations of its mechanisms of action.

At a Glance: The Anti-Tumor Profile of MS-275

MS-275 is a synthetic benzamide derivative that has demonstrated significant anti-tumor activity across a spectrum of cancers.[1][2] It selectively inhibits HDAC1, HDAC2, and HDAC3, leading to the accumulation of acetylated histones and subsequent alterations in gene expression.[3][4] This epigenetic modulation triggers a cascade of events including cell cycle arrest, induction of apoptosis, and cellular differentiation.[5][6]

Key Mechanisms of Action:

- **HDAC Inhibition:** MS-275 potently inhibits class I HDACs, with IC50 values of 0.51 μ M, 1.7 μ M, and 0.243-0.248 μ M for HDAC1, HDAC3, and HDAC2 respectively.[3][4][7] This leads to hyperacetylation of histones.[1]
- **Cell Cycle Arrest:** Treatment with MS-275 leads to the transcriptional activation of p21WAF1/CIP1, a key regulator of cell cycle progression, resulting in an accumulation of cells in the G1 phase and a decrease in the S-phase population.[1][5][6]
- **Induction of Apoptosis:** At higher concentrations, MS-275 induces reactive oxygen species, mitochondrial damage, and caspase activation, leading to programmed cell death.[5] In osteosarcoma models, it sensitizes cells to FasL-induced apoptosis by downregulating the anti-apoptotic protein c-FLIP.[8]
- **Cellular Differentiation:** In various cancer models, including leukemia and hepatocellular carcinoma, MS-275 has been shown to promote cellular differentiation.[6][9]

In Vitro Efficacy: A Look at the Data

The anti-proliferative effects of MS-275 have been documented across a wide range of human tumor cell lines. The half-maximal inhibitory concentration (IC50) varies depending on the cell line, highlighting differential sensitivity to the compound.

Cell Line	Cancer Type	IC50 (μ M)	Reference(s)
A2780	Ovarian Cancer	0.0415 - 0.1	[7]
Calu-3	Lung Cancer	0.1 - 1.0	[7]
HL-60	Leukemia	0.1 - 1.0	[7]
K562	Leukemia	0.1 - 1.0	[7]
HT-29	Colon Cancer	0.1 - 1.0	[7]
HCT-15	Colon Cancer	4.71	[7]
D283	Medulloblastoma	0.05	[10]
US (Sarcoma)	Undiff. Sarcoma	1.3	[10]

Preclinical In Vivo Studies: Tumor Growth Inhibition

MS-275 has demonstrated marked in vivo anti-tumor activity in various xenograft models. Oral administration of MS-275 has been shown to inhibit tumor growth and metastasis.

Cancer Model	Dosing Regimen	Key Findings	Reference(s)
Human Tumor Xenografts	49 mg/kg, oral administration	Significant antitumor activity against a range of human tumor xenografts.	[7]
Osteosarcoma Lung Metastases	Oral administration	Increased tumor histone acetylation, tumor cell apoptosis, and tumor regression. Fewer and smaller lung metastases compared to control. Increased overall survival.	[8]
Hepatocellular Carcinoma (HCC)	In vivo xenografts	Effectively reduced tumor growth without systemic toxicity, promoted differentiation, and reduced proliferation.	[6]
Colorectal Cancer (AOM-DSS model)	20 mg/kg/day, gavage	Inhibited tumor growth.	[11]
Pediatric Solid Tumors	Xenograft orthotopic models	Inhibited the growth of established tumors (undifferentiated sarcoma, Ewing's sarcoma, and neuroblastoma).	[10]

Clinical Insights: Phase I and II Trials

Clinical trials have been conducted to determine the safety, tolerability, and preliminary efficacy of MS-275 in patients with advanced solid tumors, lymphomas, and leukemias.

Trial Phase	Patient Population	Dosing Schedule	Maximum Tolerated Dose (MTD)	Dose-Limiting Toxicities (DLTs)	Key Pharmacokinetic Findings	Reference(s)
Phase I	Advanced solid tumors or lymphoma	Once every 2 weeks or weekly	10 mg/m ² (q14-day schedule)	Nausea, vomiting, anorexia, fatigue	Half-life of 39 to 80 hours; dose-dependent exposure.	[12]
Phase I	Refractory solid tumors and lymphoid malignancies	Once weekly for 4 weeks of a 6-week cycle	6 mg/m ²	Hypophosphatemia, hyponatremia, hypoalbuminemia (reversible Grade 3)	Mean terminal half-life of 33.9 ± 26.2 h; Tmax ranged from 0.5 to 24 h.	[5] [13]
Phase I	Refractory and relapsed acute leukemias	Not specified	Not specified	Gastrointestinal symptoms and fatigue	Increased histone H3 acetylation in peripheral blood mononuclear cells.	[2]

Combination Therapies: Enhancing Anti-Cancer Efficacy

The immunomodulatory properties of MS-275 have led to its investigation in combination with various cancer therapies, often with synergistic or additive effects.

Combination Agent	Cancer Model/Patient Population	Key Findings	Reference(s)
Interleukin-2 (IL-2)	Murine melanoma and renal cell carcinoma	Melanoma: Additive inhibitory effect on tumor weight and volume; significantly higher survival. Increased ratio of CD8+ CD69+ T cells. Renal Cell Carcinoma: Synergistic antitumor effect (>80% tumor inhibition); inhibited lung metastases (>90%).	[14][15]
GM-CSF	High-risk MDS and refractory/relapsed AML	Notable improvements in absolute neutrophil and platelet counts without a significant change in blast percentage.	[9]
Anti-PD-1 Antibody	Colorectal cancer (AOM-DSS model)	Synergistic Effect: Combination significantly enhanced the inhibitory effect on tumor growth compared to monotherapy. Increased CD8+ T cell tumor infiltration. MS-275 was found to upregulate PD-L1 expression.	[11]

Isotretinoin	Metastatic or advanced solid tumors/lymphomas	Phase I trial to study effectiveness; MS-275 may increase isotretinoin's effectiveness by sensitizing cancer cells.	[16]
Liraglutide	Diet-induced obese mice	Diabetes/Obesity: MS-275 enhances GLP-1R agonism, potentiating glucose-stimulated insulin secretion and decreasing body weight.	[17]

Experimental Protocols

To facilitate the replication and verification of these seminal findings, detailed experimental methodologies are provided below.

In Vitro HDAC Inhibition Assay

- Enzyme Source: Partially purified human histone deacetylase from human leukemia cells or recombinant human HDACs.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Substrate: Ac-NH-GGK(Ac)-AMC (final concentration 25 μ M).[\[3\]](#)
- Procedure:
 - HeLa cell nuclear extract or recombinant HDAC is incubated with the test compound (MS-275) in an enzyme buffer (15 mM Tris HCl pH 8.1, 0.25 mM EDTA, 250 mM NaCl, 10% (v/v) glycerol) at 30°C.[\[3\]](#)
 - The reaction is initiated by adding the substrate.

- After a 90-minute incubation at 30°C, the reaction is terminated with a stop solution containing trypsin and TSA.[3]
- Fluorescence is measured (Excitation 355 nm, Emission 460 nm) after a 40-minute incubation at room temperature.[3]
- Data Analysis: The IC50 value, the concentration of the inhibitor required to reduce enzyme activity by 50%, is calculated.

Cell Proliferation Assay

- Cell Lines: A panel of human tumor cell lines (e.g., A2780, Calu-3, HL-60, K562, HT-29).[7]
- Treatment: Cells are treated with various concentrations of MS-275 for 72 hours.[3]
- Measurement: Cell viability is measured using a Resazurin solution or MTS assay.[3][4] Alternatively, [3H]thymidine uptake can be measured after a 20-hour incubation.[10]
- Data Analysis: The IC50 for cell proliferation is determined.

In Vivo Tumor Xenograft Studies

- Animal Model: Nude mice bearing human tumor xenografts.[7]
- Tumor Implantation: Tumor cells are injected subcutaneously into the flank of the mice.[7]
- Treatment: MS-275 is administered orally (e.g., 49 mg/kg) five times per week for four weeks.[7]
- Outcome Measures: Tumor volume and weight are measured. For metastasis models, the number and size of metastatic lesions are quantified.[8][15]
- Data Analysis: Comparison of tumor growth inhibition between treated and control groups.

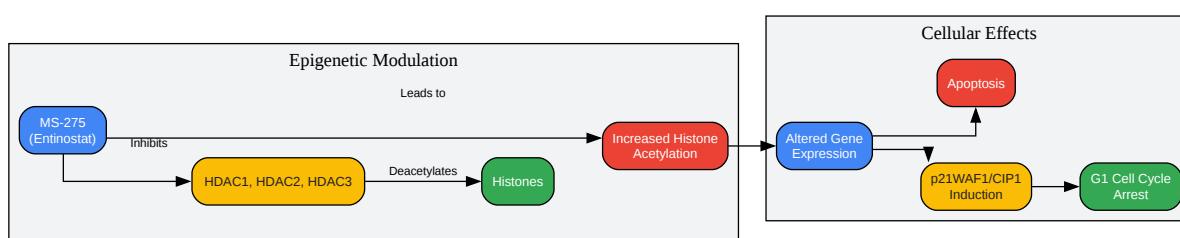
Western Blot Analysis for Protein Expression

- Sample Preparation: Cells are treated with MS-275 for a specified duration, then lysed to extract proteins.

- Procedure:
 - Protein concentration is determined.
 - Proteins are separated by SDS-PAGE and transferred to a membrane.
 - The membrane is incubated with primary antibodies against target proteins (e.g., acetylated histone H3, p21, c-FLIP).
 - The membrane is then incubated with a secondary antibody.
 - Protein bands are visualized using a detection reagent.
- Key Findings: MS-275 treatment leads to an increase in acetylated histone H3 and p21 levels, and a decrease in c-FLIP expression.[1][8][10]

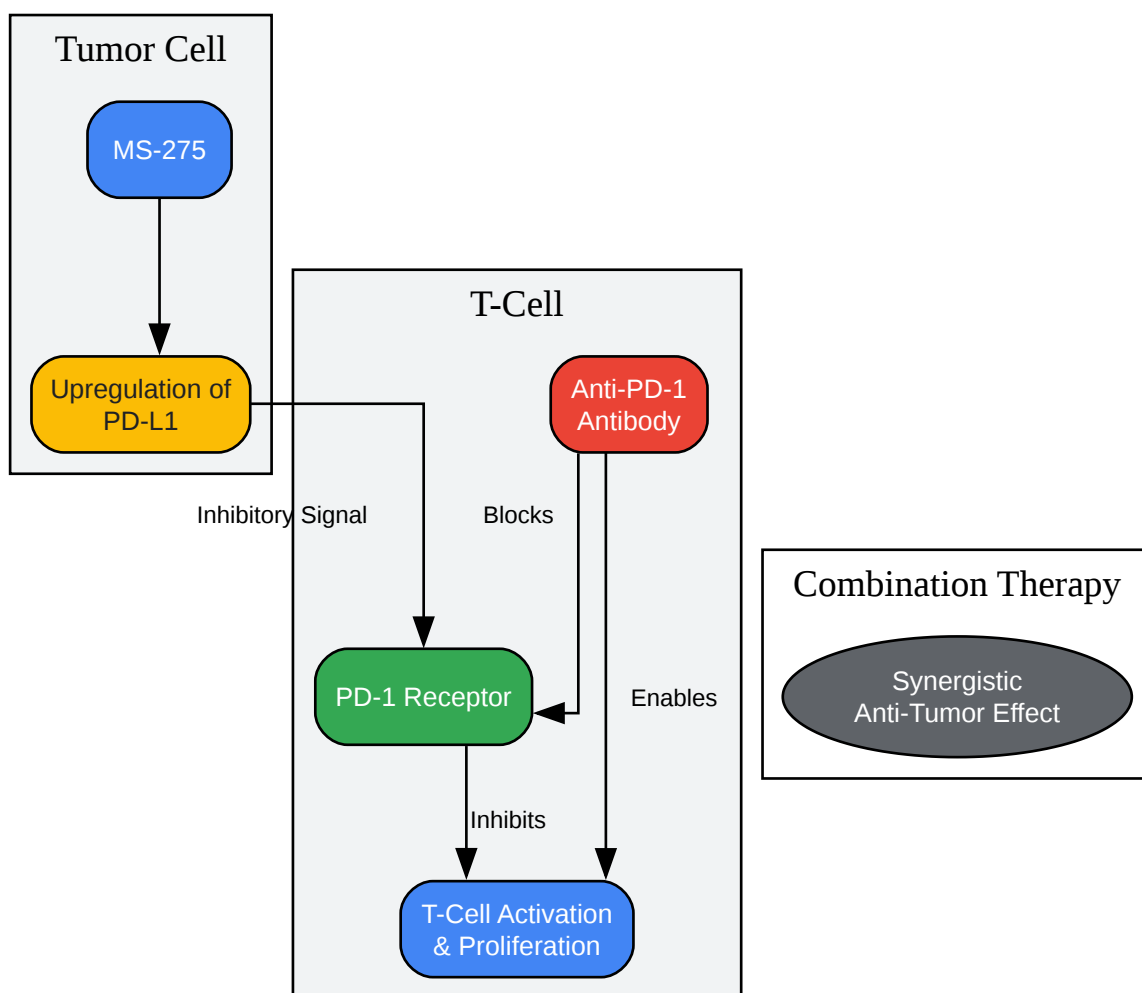
Visualizing the Pathways

To better understand the complex interactions and mechanisms influenced by MS-275, the following diagrams illustrate key signaling pathways and experimental workflows.



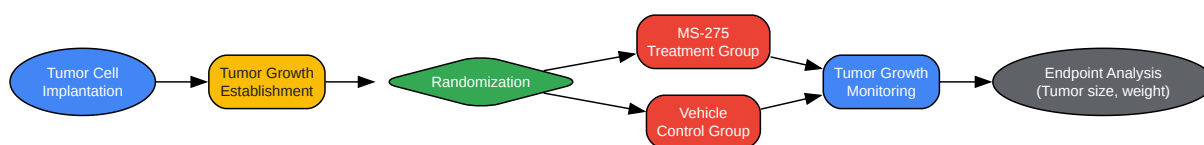
[Click to download full resolution via product page](#)

Caption: The primary mechanism of MS-275 involves the inhibition of HDACs, leading to cellular changes.



[Click to download full resolution via product page](#)

Caption: MS-275's immunomodulatory effect and synergy with anti-PD-1 therapy.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pnas.org [pnas.org]
- 2. Phase 1 and pharmacologic study of MS-275, a histone deacetylase inhibitor, in adults with refractory and relapsed acute leukemias - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Entinostat | MS-275 | HDAC class I inhibitor | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. aacrjournals.org [aacrjournals.org]
- 6. HDAC inhibitor MS275 reprograms metabolism to induce differentiation and suppress proliferation in hepatocellular carcinoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. selleckchem.com [selleckchem.com]
- 8. The Histone Deacetylase Inhibitor, MS-275 (Entinostat), Downregulates c-FLIP, Sensitizes Osteosarcoma Cells to FasL, and Induces the Regression of Osteosarcoma Lung Metastases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. ashpublications.org [ashpublications.org]
- 10. aacrjournals.org [aacrjournals.org]
- 11. MS275 induces tumor immunosuppression by upregulating PD-L1 and enhances the efficacy of anti-PD-1 immunotherapy in colorectal cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. researchgate.net [researchgate.net]
- 13. Phase I trial of MS-275, a histone deacetylase inhibitor, administered weekly in refractory solid tumors and lymphoid malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Combination of HDAC inhibitor MS-275 and IL-2 increased anti-tumor effect in a melanoma model via activated cytotoxic T cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Synergistic in vivo antitumor effect of the histone deacetylase inhibitor MS-275 in combination with interleukin 2 in a murine model of renal cell carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. trial.medpath.com [trial.medpath.com]

- 17. MS-275, a class 1 histone deacetylase inhibitor augments glucagon-like peptide-1 receptor agonism to improve glycemic control and reduce obesity in diet-induced obese mice | eLife [elifesciences.org]
- To cite this document: BenchChem. [Unveiling the Efficacy of MS-275: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12391325/docs#unveiling-the-efficacy-of-ms-275-a-comparative-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

